

Commercial Suppliers and Technical Guide for (2,4-Difluorophenyl)methanethiol

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Compound of Interest

Compound Name: (2,4-Difluorophenyl)methanethiol

Cat. No.: B062599

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For researchers, scientists, and professionals in drug development, **(2,4-Difluorophenyl)methanethiol** is a key chemical intermediate. This technical guide provides a detailed overview of its commercial availability, chemical properties, and its application in synthesis, with a focus on providing practical information for laboratory use.

Commercial Availability

(2,4-Difluorophenyl)methanethiol, also known as 2,4-Difluorobenzylmercaptan, is a specialized chemical reagent. While not as commonly stocked as some other reagents, it is available from suppliers that focus on high-purity and specialized organic compounds. The primary identified commercial supplier is Georganics, which offers the compound for research and production purposes.^[1] The availability from other major chemical suppliers such as Sigma-Aldrich, Thermo Fisher Scientific, or TCI Chemicals is not readily apparent for the specific 2,4-difluoro isomer, with their catalogues more commonly listing other isomers like the 2,5-, 2,6-, or 3,4-difluoro variants.

A summary of the primary supplier and the available data on their product is presented in the table below.

Supplier	Product Name	CAS Number	Molecular Formula	Additional Information
Georganics	(2,4-Difluorophenyl)methanethiol	170924-51-3	C ₇ H ₆ F ₂ S	Available in various quantities from milligrams to multi-kilogram batches. [1]

Chemical and Physical Properties

Understanding the chemical and physical properties of **(2,4-Difluorophenyl)methanethiol** is crucial for its safe handling, storage, and use in experimental settings. A summary of its key properties is provided in the table below.

Property	Value	Source
Molecular Weight	160.18 g/mol	[1]
Synonyms	2,4-Difluorobenzylmercaptan	[1]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spay.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[1]

Applications in Synthesis

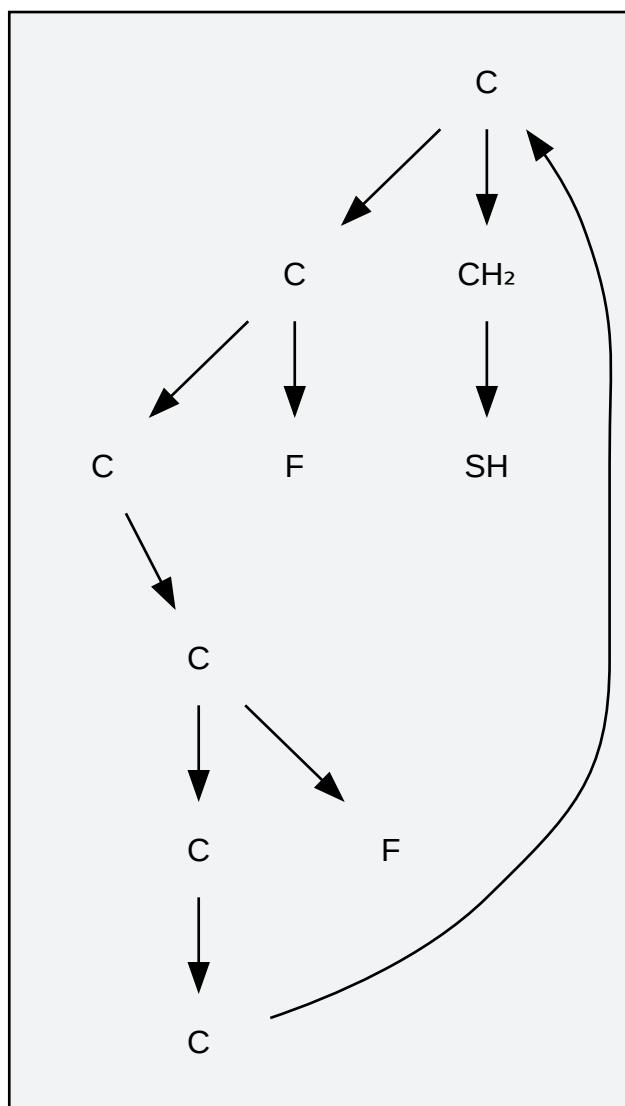
(2,4-Difluorophenyl)methanethiol is a valuable building block in organic synthesis, particularly in the pharmaceutical industry. One of its notable applications is as a precursor or intermediate in the synthesis of the triazole antifungal agent, Voriconazole.^{[2][3][4]} Patent literature describes processes where derivatives of **(2,4-Difluorophenyl)methanethiol** are used in the construction of the core structure of Voriconazole.^{[2][4]}

Experimental Protocols

Detailed, standalone experimental protocols for the direct use of **(2,4-Difluorophenyl)methanethiol** are not readily available in the public domain from commercial suppliers. However, the synthesis of Voriconazole, which may involve this compound or its derivatives, is described in various patents.^{[2][4][5]} These patents outline multi-step reaction schemes, often starting from 1-(2,4-difluorophenyl)-2-(1H-1,2,4-triazol-1-yl)ethanone.^{[2][4]} Researchers should refer to the relevant patent literature for specific reaction conditions and methodologies related to the synthesis of Voriconazole and similar compounds.

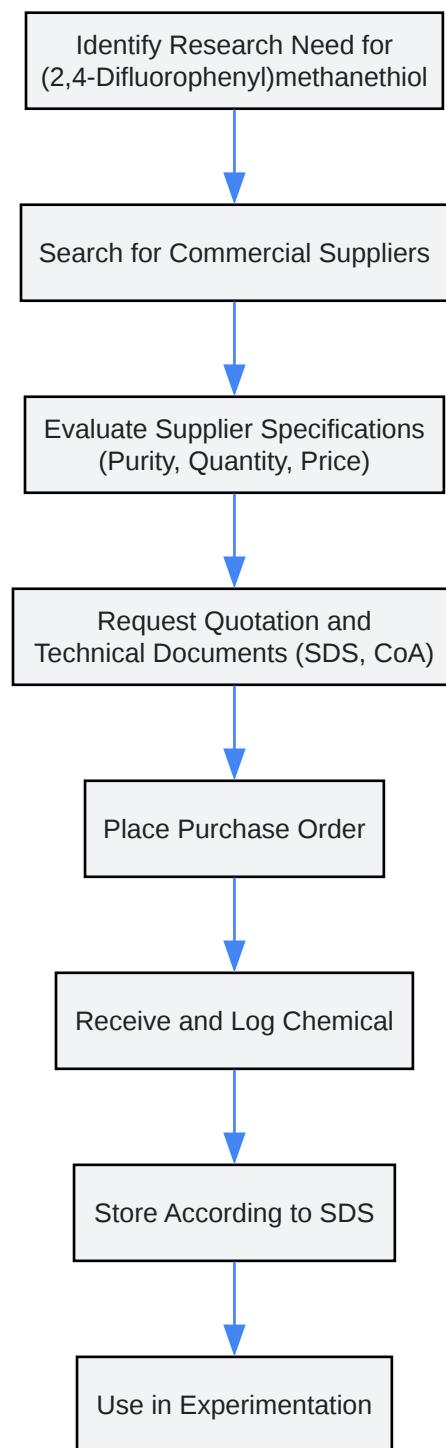
Visualizations

To aid in the understanding of the chemical structure and its procurement workflow, the following diagrams are provided.



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Caption: Chemical structure of **(2,4-Difluorophenyl)methanethiol**.



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Caption: General workflow for procurement and use of a chemical reagent.

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References

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